

An In-depth Technical Guide to the Safety Profile of PARAPLAST PLUS

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Compound of Interest

Compound Name: PARAPLAST PLUS

Cat. No.: B1176158

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This technical guide provides a comprehensive overview of the safety and handling characteristics of **PARAPLAST PLUS**, a tissue infiltration and embedding medium. The information is compiled from various safety data sheets (SDS) to assist researchers, scientists, and drug development professionals in its safe application.

Composition and Physical Properties

PARAPLAST PLUS is a solid, white, translucent waxy pellet with a paraffin odor.[1][2] It is primarily composed of paraffin wax, with minor additions of other polymers. The precise composition can vary slightly, but it generally consists of over 98% paraffin.[3]

Table 1: Chemical Composition of **PARAPLAST PLUS**

Component	CAS Number	Weight %
Paraffin	8002-74-2	> 98%
Polyisobutylene	9003-27-4	< 1%
Dimethyl sulfoxide (DMSO)	67-68-5	< 1%

Source: SPI Supplies MSDS[3]

Table 2: Physical and Chemical Properties of **PARAPLAST PLUS**

Property	Value	Method
Physical State	Solid	-
Color	White	-
Odor	Paraffin	-
Melting Point	132 °F (56 °C)	-
Boiling Point	No data available	-
Flash Point	390 °F (199 °C)	Closed Cup
Auto-ignition Point	473 °F (245 °C) (for 100% paraffin)	-
Density	≥ 0.8 g/cm ³	-
Solubility	No data available	-

Source: NextSDS, Ted Pella, Inc. SDS[1][2]

Hazard Identification and Ratings

PARAPLAST PLUS is not classified as a hazardous substance or mixture according to the Globally Harmonized System (GHS).[2] It has a signal word of "no signal word".[1] However, contact with the molten product can cause thermal burns, and vapors or fumes from the molten material may cause eye and respiratory tract irritation.[2]

Table 3: Hazard Ratings for **PARAPLAST PLUS**

Rating System	Health	Fire	Reactivity
NFPA	0	1	0
HMIS®	0	1	0

(0=least, 1=Slight, 2=Moderate, 3=High, 4=Extreme) Source: Ted Pella, Inc. SDS[2]

Toxicological Data

The acute toxicity of **PARAPLAST PLUS** is considered low.[3] The primary health concerns are related to irritation from fumes of the heated product and thermal burns from the molten form.

Experimental Protocols:

While detailed experimental protocols are not provided in the safety data sheets, some information on toxicological testing is available:

- Eye Irritation: A study on a similar material involved applying a 100 mg dose to a rabbit eye for 24 hours, which resulted in mild irritation.[3]
- Skin Irritation: A 500 mg dose of paraffin applied to rabbit skin for 24 hours caused mild irritation.[3]
- Skin Sensitization: Tests on laboratory animals and humans have shown that the wax component is non-sensitizing.[2] Dimethyl sulfoxide, a minor component, was negative in Buehler tests for skin sensitization.[2]

Table 4: Summary of Toxicological Data

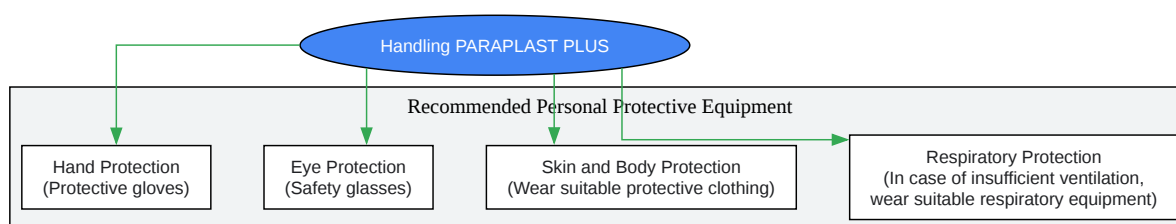
Test	Species	Dose	Exposure	Result
Eye Irritation (Paraffin)	Rabbit	100 mg	24 hours	Mild irritation
Skin Irritation (Paraffin)	Rabbit	500 mg	24 hours	Mild irritation
Chronic Toxicity/Carcinogenicity (Paraffin)	Rat	120 mg/kg (implanted)	-	Tumors of the bladder, lungs, and thorax
Chronic Toxicity/Carcinogenicity (Paraffin)	Mouse	480-660 mg/kg (implanted)	-	Tumors of the bladder, lungs, and thorax

Source: SPI Supplies MSDS[3]

It is important to note that the carcinogenic effects observed in rats and mice were from implanted paraffin, a route of exposure not typical in laboratory settings for this product.[3]

Exposure Controls and Personal Protection

To minimize exposure and ensure safe handling of **PARAPLAST PLUS**, appropriate personal protective equipment (PPE) should be used, especially when handling the molten product.

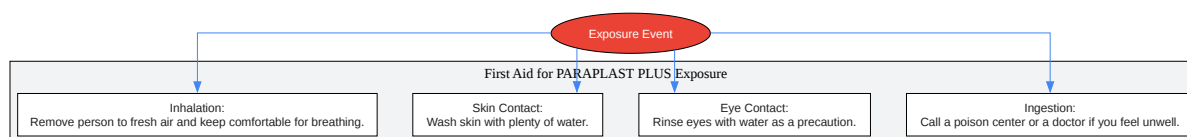


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Recommended Personal Protective Equipment (PPE) for handling **PARAPLAST PLUS**.

First Aid Measures

In case of exposure to **PARAPLAST PLUS**, the following first aid measures should be taken.



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First aid procedures for different routes of exposure to **PARAPLAST PLUS**.

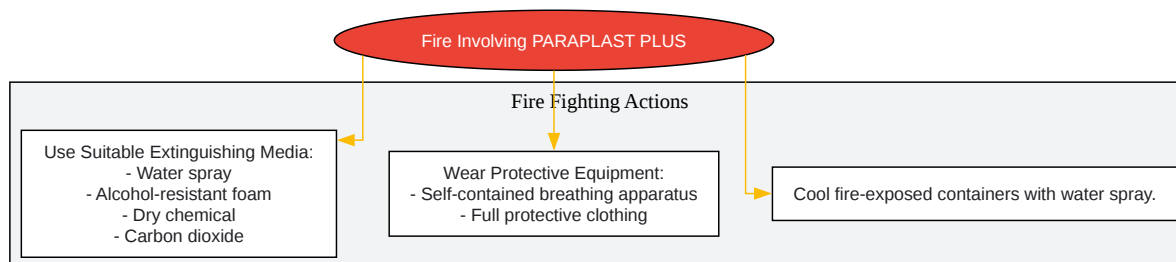
Fire Fighting Measures

PARAPLAST PLUS is not classified as flammable but will burn under fire conditions.[2]

Table 5: Fire Fighting Information

Parameter	Value
Flash Point	390 °F (199 °C)
Auto-ignition Point	473 °F (245 °C) (for 100% paraffin)
Suitable Extinguishing Media	Water spray, alcohol-resistant foam, dry chemical, or carbon dioxide
Hazardous Combustion Products	Carbon monoxide, carbon dioxide, oxides of sulfur, wax fumes, and smoke

Source: Ted Pella, Inc. SDS[2]



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Logical workflow for responding to a fire involving **PARAPLAST PLUS**.

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References

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